

Decabromobiphenyl: A Technical Guide to a Persistent Organic Pollutant

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Compound of Interest

Compound Name: *Decabromobiphenyl*

Cat. No.: *B1669990*

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Introduction

Decabromobiphenyl (DBB), a fully brominated polybrominated biphenyl (PBB), is a synthetic organic compound historically used as a flame retardant. Due to its chemical stability and resistance to degradation, it has become a persistent organic pollutant (POP), posing risks to environmental and human health. This technical guide provides an in-depth overview of DBB, focusing on its properties as a POP, toxicological profile, and the experimental methodologies used for its assessment.

Physicochemical and Toxicological Properties of Decabromobiphenyl

Decabromobiphenyl's persistence and bioaccumulative potential are rooted in its chemical structure. The presence of ten bromine atoms on the biphenyl backbone renders it highly resistant to environmental and biological degradation. Its high octanol-water partition coefficient (log K_{ow}) indicates a strong affinity for fatty tissues, leading to its accumulation in organisms. The toxicological profile of DBB reveals a lower acute toxicity compared to less brominated PBBs; however, chronic exposure can lead to adverse health effects, particularly targeting the liver.^[1]

Table 1: Physicochemical Properties of **Decabromobiphenyl**

Property	Value	Reference
Chemical Formula	$C_{12}Br_{10}$	[2]
Molecular Weight	943.17 g/mol	[2] [3]
Melting Point	378-379 °C	[3]
Vapor Pressure	3.98×10^{-10} mm Hg at 25°C	[2]
Log Kow (Octanol-Water Partition Coefficient)	8.58	[2]
Water Solubility	Very low (specific value not readily available)	
Appearance	White solid	[2]

Table 2: Acute and Subchronic Toxicity of **Decabromobiphenyl**

Endpoint	Value	Species	Reference
Oral LD ₅₀	> 5 g/kg	Rat	[1] [2]
Dermal LD ₅₀	> 5 g/kg	Rat	[1] [2]
90-Day Oral Toxicity NOAEL	500 ppm (in diet)	Rat	[1]
90-Day Oral Toxicity LOAEL	2000 ppm (in diet) - Hepatic changes observed	Rat	[1]

Environmental Fate and Bioaccumulation

Decabromobiphenyl's persistence is a defining characteristic. It is highly resistant to aerobic and anaerobic biodegradation.[\[4\]](#) Photodegradation can occur, leading to the formation of lesser-brominated and potentially more toxic PBBs. Due to its high molecular weight and hydrophobicity, its potential for bioaccumulation is a significant concern, although it is considered to have a lower bioconcentration potential than some other PBBs.[\[5\]](#)

Table 3: Bioaccumulation and Persistence of **Decabromobiphenyl**

Parameter	Value	Species/Matrix	Reference
Bioconcentration Factor (BCF)	< 1,000 (Does not bioconcentrate significantly)	Fish	[5]
Environmental Half-life	Long, but specific values for soil and sediment are not readily available for DBB. DecaBDE has a reported half-life of up to 10 years in anaerobic sediment. [4]	Soil/Sediment	

Mechanism of Toxicity: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

The toxicity of many halogenated aromatic hydrocarbons, including some PBBs, is mediated through the activation of the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor. While **decabromobiphenyl** does not appear to directly bind to the AhR, it has been shown to induce AhR-mediated gene expression, suggesting an indirect activation mechanism. [\[2\]](#) This activation can lead to a cascade of downstream events, including the induction of xenobiotic-metabolizing enzymes and disruption of normal cellular processes.

Caption: Aryl Hydrocarbon Receptor (AhR) Signaling Pathway Activation.

Experimental Protocols

The assessment of **decabromobiphenyl** as a persistent organic pollutant relies on standardized experimental protocols. The following sections detail the methodologies for key toxicological and environmental fate studies, based on internationally recognized guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) and

the U.S. Environmental Protection Agency's Office of Prevention, Pesticides and Toxic Substances (OPPTS).

90-Day Oral Toxicity Study in Rodents (Based on OECD Guideline 408 and OPPTS 870.3100)

This study provides information on the potential health hazards from repeated oral exposure to **decabromobiphenyl** over a 90-day period.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- **Test Animals:** Young, healthy adult rats (e.g., Sprague-Dawley or Wistar strains) are used. Both males and females are included in the study, typically with an equal number per dose group (e.g., 10 males and 10 females).
- **Dose Administration:** **Decabromobiphenyl** is administered orally, usually mixed into the diet or administered by gavage. At least three dose levels and a control group are used. The highest dose should induce some toxic effects but not mortality, while the lowest dose should not produce any observable adverse effects.
- **Observations:** Animals are observed daily for signs of toxicity. Body weight and food consumption are measured weekly. Detailed clinical observations, including hematology, clinical biochemistry, and urinalysis, are performed at specified intervals.
- **Pathology:** At the end of the 90-day period, all surviving animals are euthanized. A full necropsy is performed, and major organs are weighed. Tissues from all animals are preserved for histopathological examination, with a focus on potential target organs like the liver.
- **Data Analysis:** The data are statistically analyzed to determine the No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL).

Acute Dermal Toxicity Study (Based on OECD Guideline 402 and OPPTS 870.1200)

This study determines the acute toxicity of **decabromobiphenyl** when applied to the skin.[\[9\]](#)

- **Test Animals:** Young adult albino rabbits are the preferred species. A small number of animals of the same sex are used for each dose level.

- Dose Application: The test substance is applied uniformly to a shaved area of the back. The application site is then covered with a porous gauze dressing and a non-irritating tape.
- Exposure Period: The exposure period is typically 24 hours.
- Observations: Animals are observed for signs of toxicity and mortality at regular intervals for up to 14 days after application. Skin irritation at the application site is also evaluated.
- Data Analysis: The dermal LD₅₀ (the dose that is lethal to 50% of the test animals) is calculated.

Analytical Method for Decabromobiphenyl in Soil using Gas Chromatography-Mass Spectrometry (GC-MS)

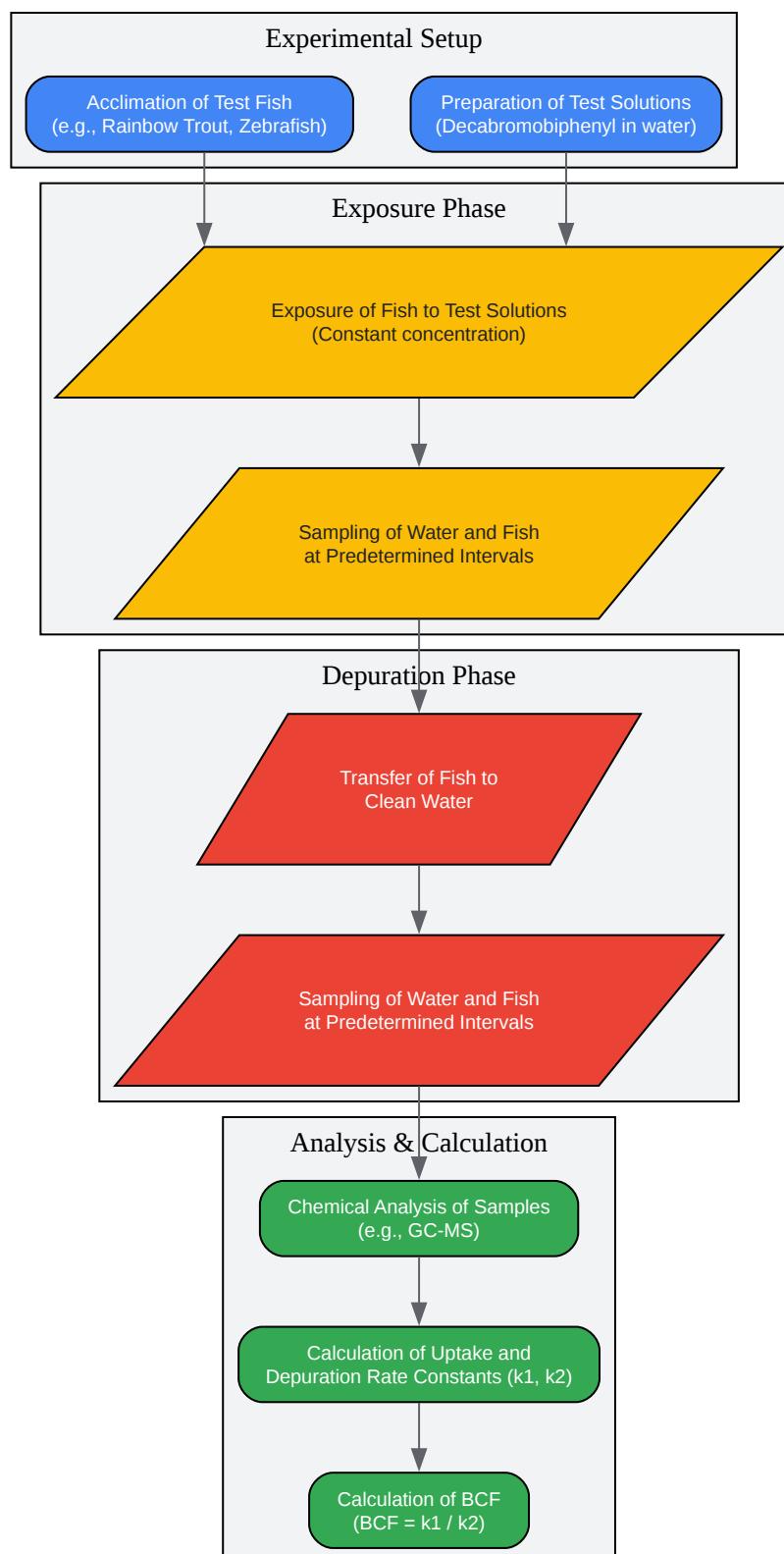
This method outlines the procedure for quantifying **decabromobiphenyl** in soil samples.[\[10\]](#) [\[11\]](#)[\[12\]](#)

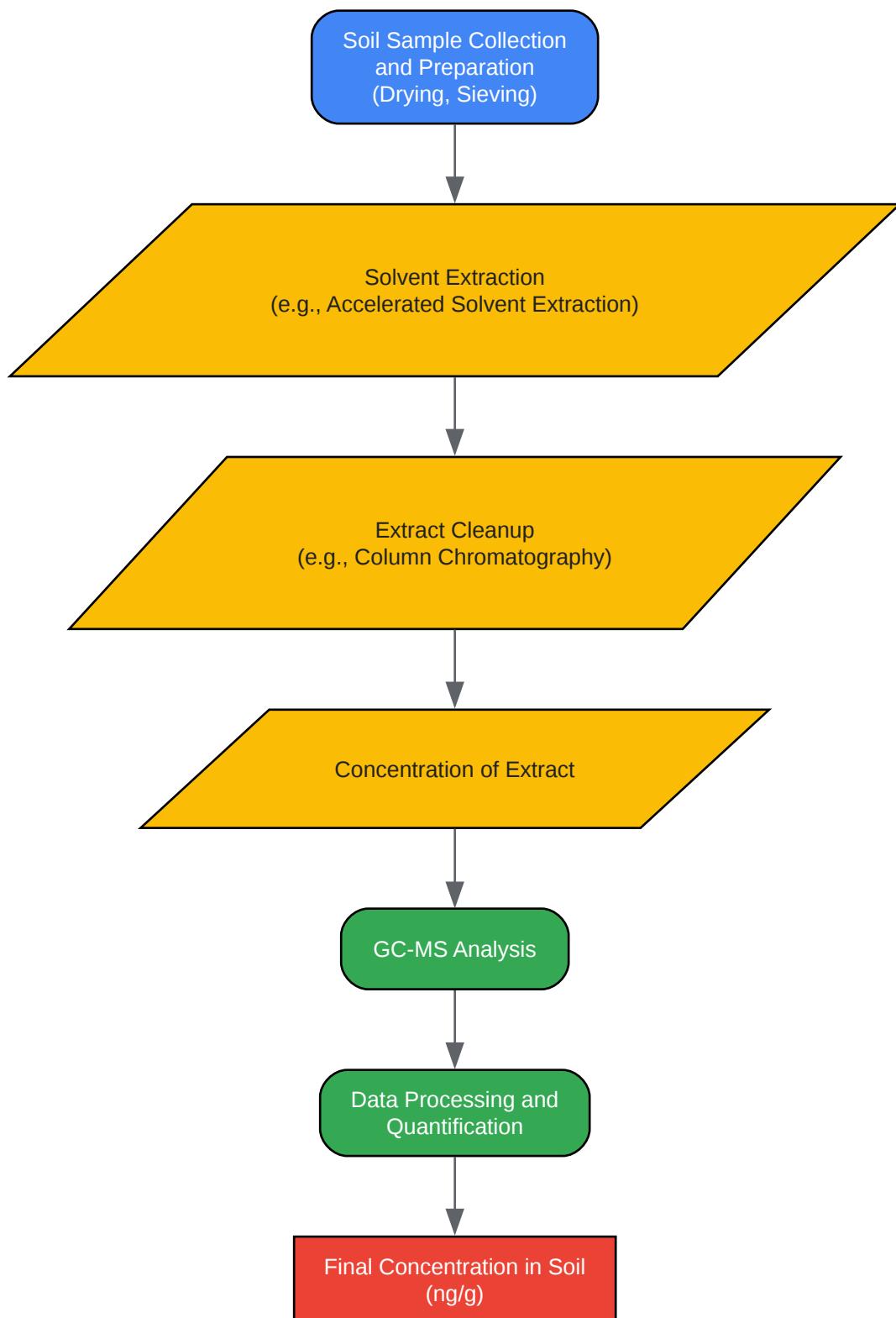
- Sample Preparation: A known weight of the soil sample is air-dried and sieved. The sample is then mixed with a drying agent like anhydrous sodium sulfate.
- Extraction: The **decabromobiphenyl** is extracted from the soil using a suitable solvent, such as a mixture of hexane and acetone, via methods like Soxhlet extraction or accelerated solvent extraction (ASE).
- Cleanup: The extract is concentrated and then "cleaned up" to remove interfering substances. This is often done using column chromatography with adsorbents like silica gel or alumina.
- Instrumental Analysis: The cleaned extract is analyzed by gas chromatography-mass spectrometry (GC-MS). The GC separates the components of the mixture, and the MS identifies and quantifies **decabromobiphenyl** based on its unique mass spectrum.
- Quantification: The concentration of **decabromobiphenyl** in the original soil sample is determined by comparing its response to that of a known concentration of a **decabromobiphenyl** standard.

Visualized Experimental Workflows

Workflow for Determining Bioconcentration Factor (BCF) in Fish

The bioconcentration factor (BCF) is a critical parameter for assessing the bioaccumulation potential of a chemical. The following diagram illustrates a typical workflow for a fish BCF study based on OECD Guideline 305.[\[13\]](#)[\[14\]](#)



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